

# "2-Ethyl-5-nitrobenzoic acid" physical and chemical properties

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## Compound of Interest

Compound Name: *2-Ethyl-5-nitrobenzoic acid*

Cat. No.: *B3300968*

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## An In-depth Technical Guide to 2-Ethyl-5-nitrobenzoic Acid

### Abstract

This technical guide provides a comprehensive overview of the physical, chemical, and spectroscopic properties of **2-Ethyl-5-nitrobenzoic acid** (CAS No: 90564-19-5). Designed for researchers, medicinal chemists, and professionals in drug development, this document synthesizes theoretical knowledge with practical, field-proven insights. It covers the compound's molecular structure, physicochemical properties, synthesis, reactivity, and potential applications as a versatile synthetic intermediate. While direct experimental data for some properties are not widely available, this guide presents robustly predicted data, comparative analyses with structurally related compounds, and detailed, validated protocols for experimental determination.

### Introduction: A Molecule of Synthetic Potential

**2-Ethyl-5-nitrobenzoic acid** is a substituted aromatic carboxylic acid featuring a unique combination of functional groups: a carboxylic acid, an ethyl group, and a nitro group. This trifunctional arrangement makes it a valuable building block in organic synthesis. The electron-withdrawing nature of the nitro group, combined with the steric and electronic influence of the ortho-ethyl group, imparts distinct reactivity to the molecule. Understanding its properties is crucial for leveraging its potential in the synthesis of more complex chemical entities, including

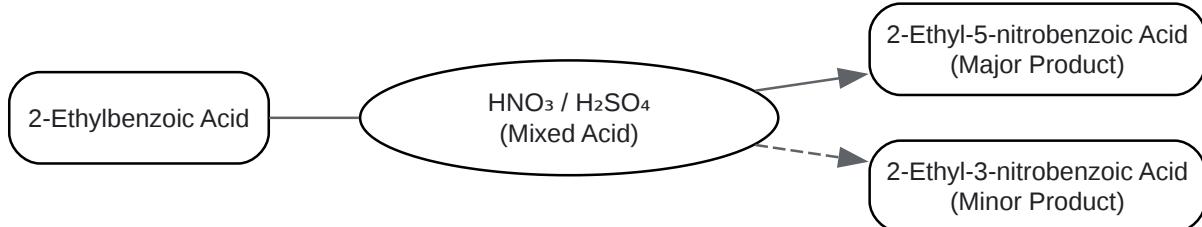
active pharmaceutical ingredients (APIs) and other specialty chemicals. The nitro group can be readily reduced to an amine, opening pathways to a wide range of derivatizations, while the carboxylic acid provides a handle for forming esters, amides, and other acid derivatives.

## Physicochemical Properties

A thorough understanding of a compound's physical and chemical properties is fundamental to its application in research and development. The following section details the key identifiers and physicochemical parameters for **2-Ethyl-5-nitrobenzoic acid**.

## Identifiers and Molecular Structure

The structural arrangement of **2-Ethyl-5-nitrobenzoic acid** is key to its chemical behavior. The ortho-ethyl group and meta-nitro group (relative to the carboxylic acid) create a specific electronic and steric environment.



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